

Technical Guide: 5-Acetoxy-2-Pyridone – Structural Characterization and Synthetic Utility

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Compound of Interest

Compound Name: 5-(Acetyloxy)-2(1H)-pyridinone

CAS No.: 71847-90-0

Cat. No.: B13755143

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Executive Summary

This technical guide provides a comprehensive analysis of 5-acetoxy-2-pyridone (also known as 5-acetyloxy-2(1H)-pyridinone), a critical heterocyclic intermediate in medicinal chemistry. Characterized by a molecular weight of 153.14 g/mol, this compound serves as a protected derivative of 5-hydroxy-2-pyridone. It is frequently utilized in the synthesis of antifibrotic agents (analogs of Pirfenidone), antifungal pharmacophores, and as a prodrug moiety to enhance the lipophilicity of hydroxylated pyridones. This document details its physicochemical properties, synthesis protocols, and metabolic relevance.^[1]

Chemical Identity and Physicochemical Properties^{[2][3][4][5][6][7]}

Structural Specifications

The core structure consists of a six-membered nitrogen-containing ring (pyridone) substituted with an acetoxy ester group at the 5-position. The molecule exhibits lactam-lactim tautomerism, predominantly existing in the 2-pyridone (lactam) form in the solid state and polar solvents.

Property	Specification
IUPAC Name	5-acetyloxy-1H-pyridin-2-one
Common Name	5-acetoxy-2-pyridone
CAS Registry Number	71847-90-0
Molecular Formula	
Molecular Weight	153.14 g/mol
Exact Mass	153.0426 Da
Physical State	Off-white to pale yellow crystalline solid
Solubility	Soluble in DMSO, DMF, Methanol; Sparingly soluble in water

Tautomeric Equilibrium

A critical feature of 2-pyridones is the equilibrium between the lactam (NH-C=O) and lactim (N=C-OH) forms. For 5-acetoxy-2-pyridone, the electron-withdrawing nature of the acetoxy group at position 5 stabilizes the lactam form, which is the reactive species in N-alkylation reactions.



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Figure 1: Tautomeric equilibrium favoring the lactam form in polar media.

Synthetic Methodology

Synthesis Protocol: Acetylation of 5-Hydroxy-2-Pyridone

The most reliable synthetic route involves the O-acetylation of the precursor 5-hydroxy-2(1H)-pyridinone. This reaction must be controlled to prevent N-acetylation, although the O-acyl form is thermodynamically favored under basic catalysis.

Reagents & Materials:

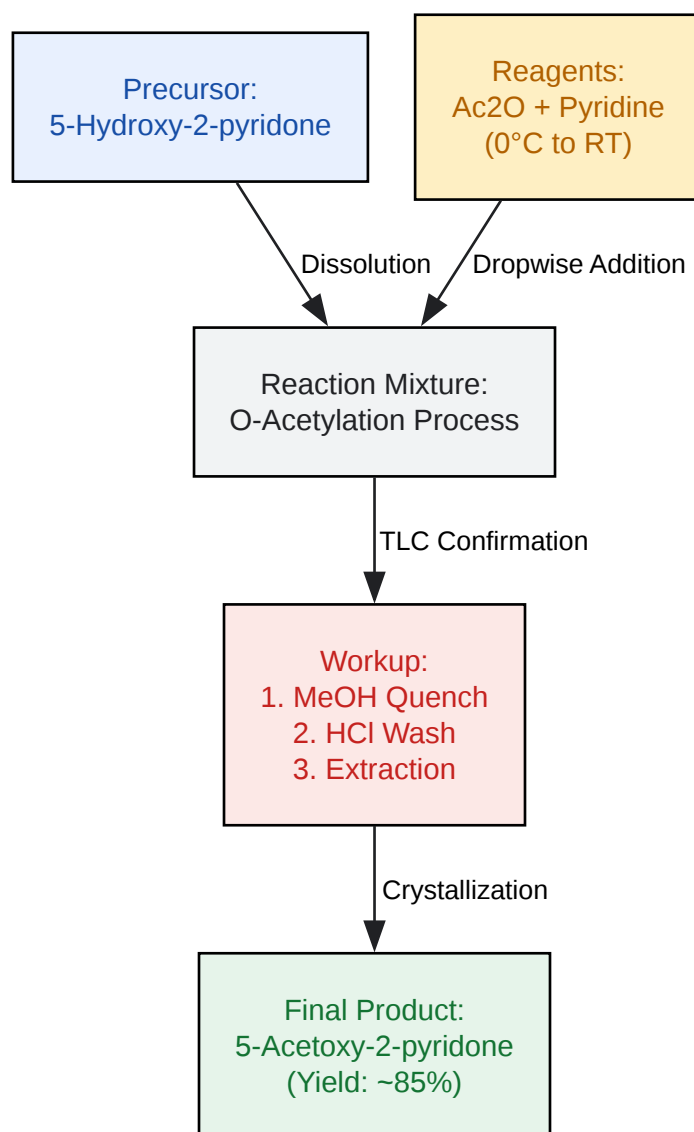
- Precursor: 5-Hydroxy-2(1H)-pyridinone (1.0 eq)
- Acylating Agent: Acetic Anhydride () (1.2 eq)
- Solvent/Base: Anhydrous Pyridine (Solvent volume: 10 mL/g of precursor)
- Catalyst: 4-Dimethylaminopyridine (DMAP) (0.05 eq) - Optional for rate acceleration

Step-by-Step Workflow:

- Preparation: In a flame-dried round-bottom flask equipped with a magnetic stir bar, dissolve 5-hydroxy-2(1H)-pyridinone in anhydrous pyridine under an inert atmosphere (or Ar).
- Addition: Cool the solution to 0°C using an ice bath. Dropwise add acetic anhydride over 15 minutes to control the exotherm.
- Reaction: Remove the ice bath and allow the mixture to stir at room temperature (25°C) for 4–6 hours. Monitor reaction progress via TLC (Eluent: 5% MeOH in DCM).
- Quenching: Once the starting material is consumed, quench the reaction by adding 5 mL of methanol (reacts with excess anhydride).
- Isolation: Concentrate the mixture under reduced pressure to remove pyridine.
- Purification: Redissolve the residue in Ethyl Acetate and wash sequentially with:
 - 1M HCl (to remove residual pyridine)
 - Saturated (to neutralize acids)
 - Brine^[2]

- Drying: Dry the organic layer over anhydrous

, filter, and concentrate to yield the crude solid. Recrystallize from Ethanol/Hexane if necessary.



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Figure 2: Step-wise synthesis workflow for 5-acetoxy-2-pyridone.

Applications in Drug Development[2] Prodrug Design and Metabolite Masking

5-acetoxy-2-pyridone serves as a prodrug model for 5-hydroxy-2-pyridone. The free hydroxyl group at position 5 is a primary site for Phase II conjugation (glucuronidation) in vivo, leading to rapid renal clearance.

- Mechanism: Acetylation masks the polar hydroxyl group, increasing lipophilicity () and enhancing membrane permeability.
- Bioactivation: Upon systemic absorption, nonspecific esterases hydrolyze the ester bond, releasing the active 5-hydroxy-2-pyridone pharmacophore.

Intermediate for N-Substituted Pyridones

The compound is a key building block for N-aryl and N-alkyl pyridones, similar to Pirfenidone (an antifibrotic drug).

- Reaction Logic: The acetoxy group protects the 5-position oxygen during N-alkylation reactions (e.g., Ullmann coupling or Chan-Lam coupling), preventing O-alkylation side products.

Analytical Standard

It is used as a reference standard in the metabolic profiling of pyridine-based drugs. 5-hydroxylation followed by acetylation is a common metabolic pathway investigation in toxicology studies.

References

- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 10241257, 5-(Pyridin-2-yl)-2(1H)-pyridone (Related Structure Context). Retrieved from [\[Link\]](#)
- National Institutes of Health. (2021). O-Acetylation using acetic anhydride in pyridine - Glycoscience Protocols. Retrieved from [\[Link\]](#)
- Wikipedia. (2024). 2-Pyridone Chemical Properties and Tautomerism. Retrieved from [\[Link\]](#)

- Frontiers in Chemistry. (2022). Recent Advances of Pyridinone in Medicinal Chemistry. Retrieved from [\[Link\]](#)

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Sources

- [1. secure.confis.cz \[secure.confis.cz\]](https://secure.confis.cz)
- [2. O-Acetylation using acetic anhydride in pyridine - Glycoscience Protocols \(GlycoPODv2\) - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
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